

# 1,1-Dichlorobutane CAS number and molecular weight

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## Compound of Interest

Compound Name: 1,1-Dichlorobutane

Cat. No.: B1605458

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## 1,1-Dichlorobutane: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,1-Dichlorobutane**, a halogenated alkane with applications as an intermediate in organic synthesis. This document outlines its chemical and physical properties, provides insights into its synthesis, and details critical safety and handling information.

## Core Properties and Data

**1,1-Dichlorobutane**, also known as butylidene chloride, is a colorless to yellowish liquid.<sup>[1][2]</sup> Its fundamental properties are summarized below for quick reference.

Property	Value	Source
CAS Number	541-33-3	[3]
Molecular Formula	C4H8Cl2	[4]
Molecular Weight	127.01 g/mol	[3]
Density	1.086 g/cm <sup>3</sup>	[1]
Boiling Point	112 °C at 760 mmHg	[1]
Flash Point	19 °C (66.2 °F)	[1]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.	[1][4]
Appearance	Clear, colorless to yellow-brownish liquid.	[1][2]
Odor	Aromatic	[1]

## Synthesis of 1,1-Dichlorobutane

The synthesis of **1,1-Dichlorobutane** can be achieved through the free-radical chlorination of 1-chlorobutane.[5][6] This reaction typically yields a mixture of dichlorobutane isomers.[5][6]

## Experimental Protocol: Free-Radical Chlorination of 1-Chlorobutane

This protocol is a generalized procedure based on common laboratory practices for free-radical halogenation.

Materials:

- 1-Chlorobutane
- Sulfuryl chloride (SO<sub>2</sub>Cl<sub>2</sub>)

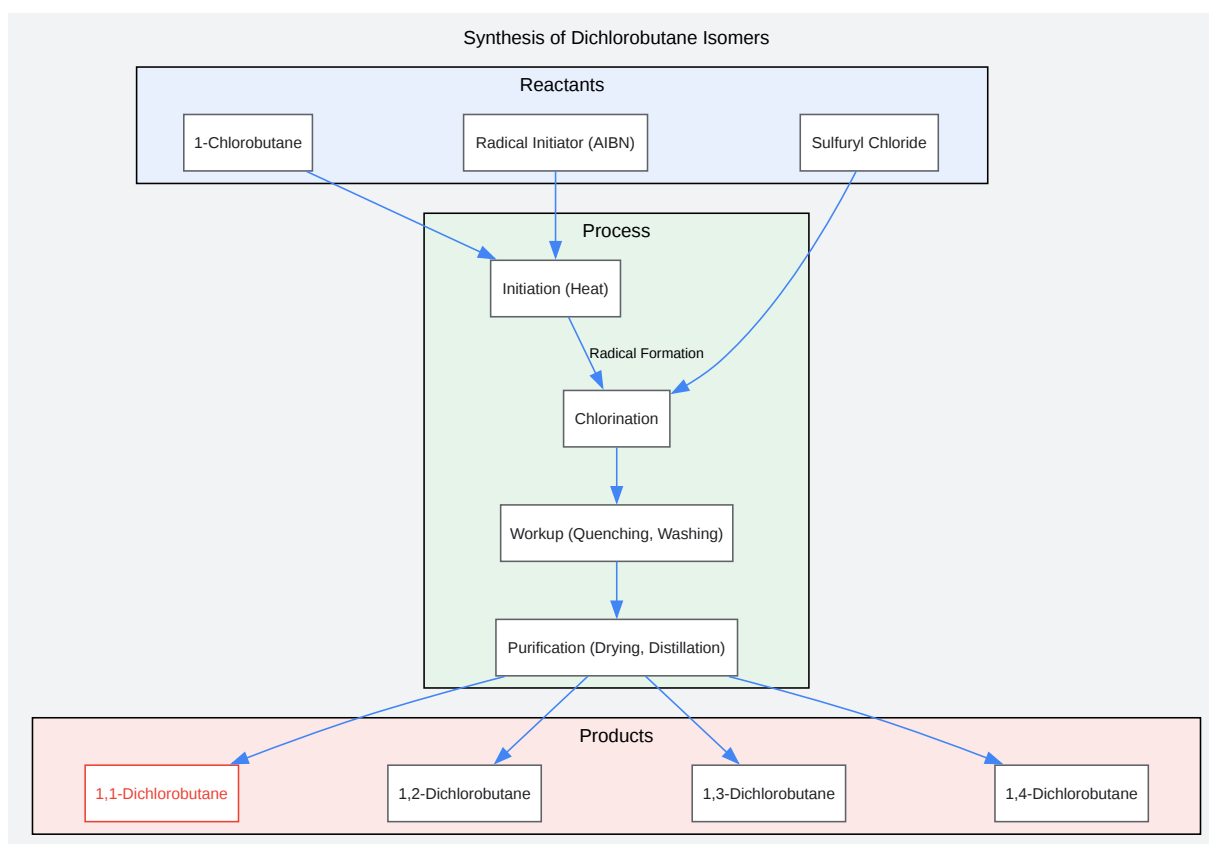
- A radical initiator, such as 2,2'-azobis(2-methylpropionitrile) (AIBN) or 2,2'-azobis[cyclohexanenitrile] (ABCN)[7]
- Inert solvent (e.g., carbon tetrachloride, if necessary)
- Sodium carbonate solution (0.5 M)[8]
- Anhydrous sodium sulfate[8]
- Brine solution[7]

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 1-chlorobutane and the radical initiator.
- **Initiation:** Heat the mixture to the appropriate temperature for the decomposition of the chosen initiator (typically around 80-100 °C for AIBN).
- **Chlorination:** Slowly add sulfuryl chloride to the reaction mixture. The reaction is exothermic and will generate sulfur dioxide and hydrogen chloride as byproducts. Maintain the reaction temperature and stir for a sufficient period to ensure complete reaction.
- **Workup:**
  - Cool the reaction mixture to room temperature.
  - Carefully quench the reaction by slowly adding a saturated sodium carbonate solution to neutralize any remaining acid.[7]
  - Transfer the mixture to a separatory funnel and wash with a brine solution to remove water-soluble byproducts.[7]
  - Separate the organic layer.
- **Purification:**
  - Dry the organic layer over anhydrous sodium sulfate.[8]

- Filter to remove the drying agent.
- The resulting product will be a mixture of dichlorobutane isomers, including **1,1-dichlorobutane**, 1,2-dichlorobutane, 1,3-dichlorobutane, and 1,4-dichlorobutane.[6]
- Fractional distillation can be employed to separate the isomers based on their boiling points.

Reaction Diagram:



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Caption: Synthesis of Dichlorobutane Isomers.

## Reactivity and Applications

**1,1-Dichlorobutane** is primarily utilized as an intermediate in organic synthesis.<sup>[4]</sup> While specific, large-scale applications are not widely documented, its chemical structure lends itself to further functionalization. The geminal dichloride group can undergo various reactions, making it a potential precursor for the synthesis of more complex molecules. For instance, further chlorination of **1,1-dichlorobutane** is likely to yield 1,1,2-trichlorobutane.<sup>[9]</sup>

## Safety and Toxicology

**1,1-Dichlorobutane** is a flammable liquid and should be handled with appropriate safety precautions.<sup>[1][10]</sup>

Potential Health Effects:

- Eye and Skin: May cause irritation upon contact.<sup>[1][11]</sup>
- Ingestion: May lead to gastrointestinal irritation, with symptoms including nausea, vomiting, and diarrhea.<sup>[1][11]</sup> Ingestion of large quantities may cause central nervous system depression.<sup>[1][11]</sup>
- Inhalation: Vapors may cause dizziness or suffocation.<sup>[1][11]</sup>

The toxicological properties of this compound have not been fully investigated.<sup>[1][11]</sup>

First Aid Measures:

- Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.<sup>[11]</sup>
- Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.<sup>[11]</sup>
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.<sup>[11]</sup>
- Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.<sup>[11]</sup>

Handling and Storage:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[10]
- Use spark-proof tools and explosion-proof equipment.[11]
- Keep away from heat, sparks, and open flames.[1]
- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[1]
- Ground and bond containers when transferring material.[11]

#### Fire-Fighting Measures:

- In case of fire, use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[1]  
Water may be ineffective.[1]
- During a fire, irritating and highly toxic gases, such as hydrogen chloride and carbon monoxide, may be generated.[1]
- Wear a self-contained breathing apparatus and full protective gear.[11]

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